

# An In-depth Technical Guide on Benzyltriethoxysilane

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## Compound of Interest

Compound Name: **Benzyltriethoxysilane**

Cat. No.: **B1265874**

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This guide provides essential information regarding the molecular properties of **Benzyltriethoxysilane**, tailored for researchers, scientists, and professionals in drug development.

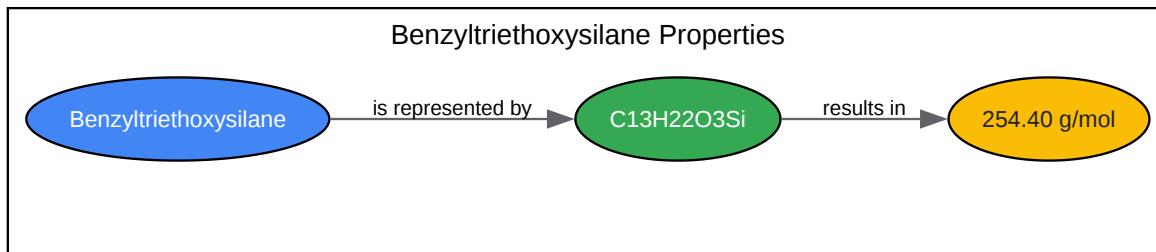
## Core Molecular Data

**Benzyltriethoxysilane** is a chemical compound with specific molecular characteristics that are crucial for its application in various scientific fields. A summary of its key quantitative data is presented below for straightforward reference and comparison.

| Property          | Value   | Source  |
|-------------------|---|---|
| Molecular Formula | C <sub>13</sub> H <sub>22</sub> O <sub>3</sub> Si | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> |
| Molecular Weight  | 254.40 g/mol                                      | <a href="#">[1]</a> <a href="#">[4]</a>                     |
| Molar Mass        | 254.4   | <a href="#">[2]</a>   |

## Logical Relationship of Molecular Properties

The relationship between the compound's name, its elemental formula, and its calculated molecular weight is a fundamental concept in chemistry. The following diagram illustrates this hierarchical connection.



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A diagram showing the relationship between the name, formula, and molecular weight.

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## References

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